

Essential Safety and Operational Guidance for Handling N-Formyl-2-aminophenol

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Compound of Interest

Compound Name: *N-Formyl-2-aminophenol*

Cat. No.: *B1347554*

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For researchers, scientists, and drug development professionals, ensuring safe handling of chemicals is paramount. This document provides essential, immediate safety and logistical information for **N-Formyl-2-aminophenol** (CAS 2843-27-8), also known as N-(2-hydroxyphenyl)formamide. While a comprehensive safety profile for **N-Formyl-2-aminophenol** is not fully established, data from available safety data sheets (SDS) and information on the closely related compound 2-aminophenol provide a strong basis for safe operational and disposal planning.

Hazard Identification and Classification

N-Formyl-2-aminophenol is a solid substance that should be considered hazardous until more comprehensive toxicological data is available.[1] Based on the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals, it is classified as causing skin irritation, serious eye irritation, and potential respiratory irritation.[2]

GHS Hazard Information for N-(2-hydroxyphenyl)formamide:[2]

- H315: Causes skin irritation
- H319: Causes serious eye irritation
- H335: May cause respiratory irritation

Due to its relationship with 2-aminophenol, it is prudent to also be aware of the hazards associated with the parent compound, which include being harmful if swallowed or inhaled and being suspected of causing genetic defects.[3]

Personal Protective Equipment (PPE)

A multi-layered approach to personal protection is critical to minimize exposure when handling **N-Formyl-2-aminophenol**. The following PPE is mandatory:

| PPE Category | Specification |
|--------------------------|--|
| Eye Protection | Safety glasses with side shields or chemical safety goggles are required.[4] A face shield (minimum 8 inches) should be used when there is a risk of splashing. |
| Hand Protection | Chemically impermeable gloves, such as nitrile or neoprene, must be worn.[5] It is crucial to use proper glove removal technique to avoid skin contact. Contaminated gloves should be disposed of as hazardous waste. |
| Skin and Body Protection | A lab coat or other suitable protective clothing must be worn to prevent skin contact.[5] In cases of potential significant exposure, coveralls are recommended. Safety showers should be readily accessible.[6] |
| Respiratory Protection | Work should be conducted in a well-ventilated area, preferably under a chemical fume hood, to avoid inhalation of dust.[3] If dusts are generated and engineering controls are insufficient, a NIOSH/MSHA approved respirator should be used.[7] |

Operational Plan: Step-by-Step Handling Procedure

Adherence to a strict operational protocol is essential for the safe handling of **N-Formyl-2-aminophenol**.

- Preparation:
 - Ensure the work area is clean and uncluttered.
 - Verify that an eyewash station and safety shower are accessible and operational.[\[6\]](#)
 - Confirm that all required PPE is available and in good condition.
 - Review the Safety Data Sheet (SDS) before starting any new procedure.
- Handling:
 - Conduct all manipulations of **N-Formyl-2-aminophenol** within a certified chemical fume hood to minimize inhalation exposure.[\[3\]](#)
 - Avoid the formation of dust and aerosols.[\[5\]](#)
 - Use non-sparking tools to prevent ignition sources.[\[5\]](#)
 - Weigh and transfer the chemical carefully to avoid spills.
- Post-Handling:
 - Thoroughly wash hands and any exposed skin with soap and water after handling.[\[5\]](#)
 - Clean the work area and decontaminate any equipment used.
 - Store **N-Formyl-2-aminophenol** in a tightly closed container in a dry, cool, and well-ventilated place.[\[5\]](#)

Emergency Procedures

In the event of an exposure or spill, immediate action is critical.

| Emergency | First-Aid Measures |
|--------------|---|
| Eye Contact | Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids.[8] Seek immediate medical attention. |
| Skin Contact | Immediately wash off with soap and plenty of water while removing all contaminated clothing and shoes.[5] Seek medical attention if irritation persists. |
| Inhalation | Move the victim to fresh air.[5] If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention. |
| Ingestion | Rinse mouth with water.[5] Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Seek immediate medical attention. |
| Minor Spill | Evacuate personnel to a safe area. Wear appropriate PPE.[5] Moisten the spilled solid with a suitable solvent to prevent dust formation and carefully sweep or vacuum it into a labeled, sealed container for disposal. |
| Major Spill | Evacuate the area and prevent entry. Contact emergency services. |

Disposal Plan

All waste containing **N-Formyl-2-aminophenol** must be treated as hazardous waste.

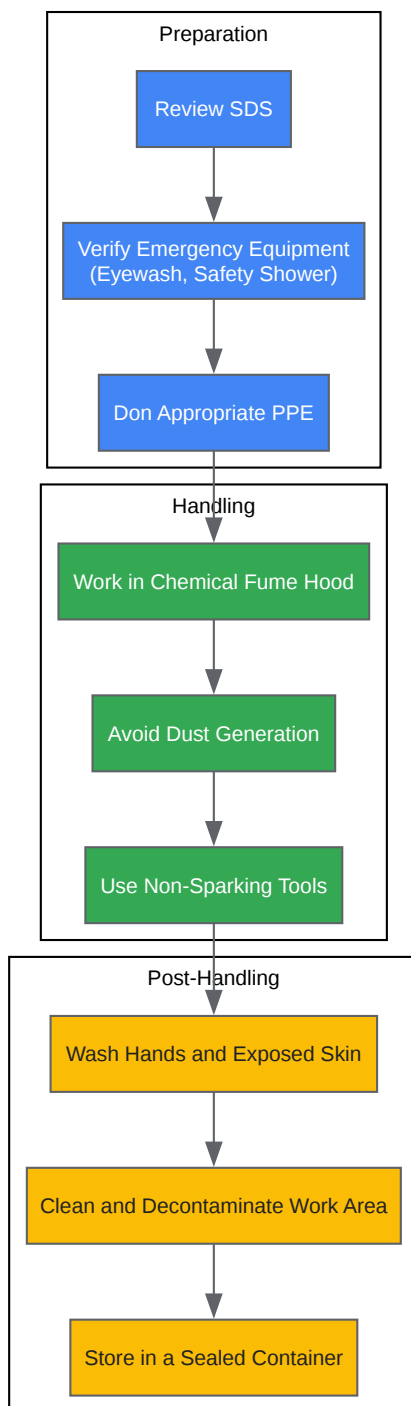
- Waste Collection:
 - Collect all solid waste, including contaminated PPE (gloves, etc.), in a dedicated, properly labeled, and sealed hazardous waste container.
 - Do not mix with other waste streams unless compatibility is confirmed.

- Disposal:
 - Dispose of contents and the container in accordance with all local, regional, and national regulations.[\[3\]](#)
 - Do not allow the chemical to enter drains or waterways.[\[5\]](#)
 - Use a licensed professional waste disposal service to manage the disposal of this material.

Visualized Workflows

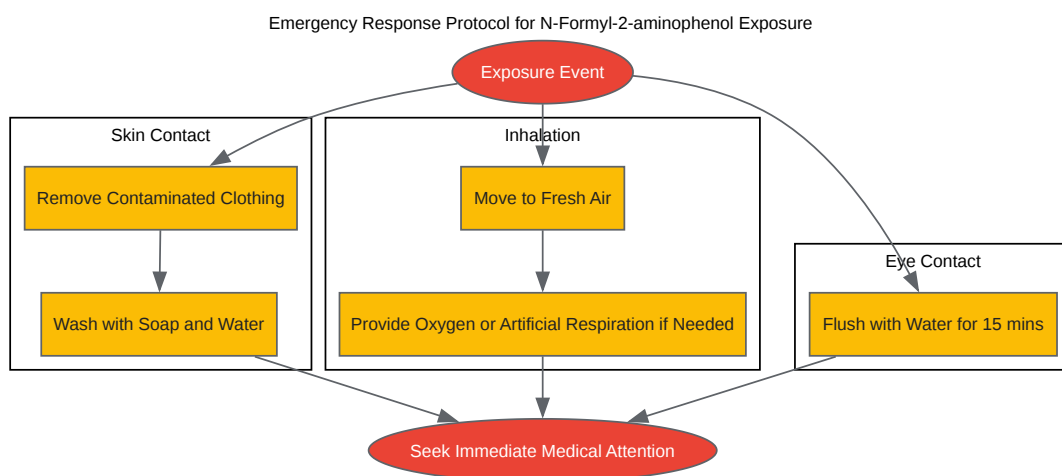
To further clarify the procedural steps for safe handling and emergency response, the following diagrams have been created using the DOT language.

Safe Handling Workflow for N-Formyl-2-aminophenol



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Caption: A logical workflow for the safe handling of **N-Formyl-2-aminophenol**.



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Caption: Emergency response procedures for exposure to **N-Formyl-2-aminophenol**.

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